

4-Iodo-2-nitrotoluene: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Iodo-2-nitrotoluene**

Cat. No.: **B1329957**

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides an in-depth overview of the safety and handling precautions for **4-Iodo-2-nitrotoluene**, a compound often utilized in organic synthesis.

Core Safety and Hazard Information

4-Iodo-2-nitrotoluene (CAS No: 41252-97-5) is a solid organic compound that presents several health and safety hazards.^{[1][2]} It is harmful if swallowed, in contact with skin, or if inhaled.^{[1][2]} It is known to cause skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4]}

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. The classifications for **4-Iodo-2-nitrotoluene** are summarized below.

Hazard Class	Category
Acute Toxicity, Oral	4
Acute Toxicity, Dermal	4
Acute Toxicity, Inhalation (Dusts/Mists)	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Specific target organ toxicity (single exposure)	3
Target Organs	Respiratory system

Source:[2]

Hazard and Precautionary Statements

Consistent with its GHS classification, the following hazard (H) and precautionary (P) statements are associated with **4-Iodo-2-nitrotoluene**:

- H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.
- H315: Causes skin irritation.[1][3]
- H319: Causes serious eye irritation.[1][3]
- H335: May cause respiratory irritation.[1][3]
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[2]

- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[[1](#)][[2](#)]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[1](#)][[2](#)]
- P405: Store locked up.[[1](#)][[2](#)]
- P501: Dispose of contents/container to an approved waste disposal plant.[[2](#)]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Iodo-2-nitrotoluene** is provided below.

Property	Value
Molecular Formula	C7H6INO2
Molecular Weight	263.03 g/mol
Appearance	Claybank crystallization
Melting Point	43 °C
Boiling Point	309.5°C at 760 mmHg
Flash Point	141 °C
Density	1.883 g/cm ³
Water Solubility	Slightly soluble in water
Solubility	Soluble in Toluene
Sensitivity	Light Sensitive

Source:[[5](#)]

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict protocols is essential when working with **4-Iodo-2-nitrotoluene** to minimize exposure and ensure a safe laboratory environment.

Engineering Controls and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle this chemical in a well-ventilated area.[\[2\]](#) Use of a chemical fume hood is required for all operations involving this compound.[\[1\]](#) Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[2\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[2\]](#)
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. [\[2\]](#) Chemical-resistant gloves (e.g., nitrile rubber) should be worn.
 - Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [\[2\]](#) Respiratory protection is required when dusts are generated.
 - General Hygiene: Wash hands thoroughly after handling.[\[1\]](#)[\[6\]](#) Do not eat, drink, or smoke when using this product.[\[2\]](#) Remove and wash contaminated clothing before reuse.[\[1\]](#)[\[6\]](#)

Handling and Storage

- Handling: Only properly qualified individuals trained in handling potentially hazardous chemicals should work with this substance.[\[1\]](#) Avoid contact with eyes, skin, and clothing.[\[6\]](#) Avoid breathing dust and prevent the formation of dust during handling.[\[2\]](#)

- Storage: Store in a cool, dry, and well-ventilated place.[6] Keep the container tightly closed when not in use.[2][6] Store locked up.[1][2] It is recommended to store this material under an inert atmosphere as it is air-sensitive.[2] The material is also light-sensitive and should be kept in a dark place.[5]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment as outlined in the PPE section.[1] Avoid breathing dust and ensure adequate ventilation.[2]
- Environmental Precautions: Prevent the material from entering drains or water courses.[1]
- Methods for Cleaning Up: For small spills, sweep up the material, then place it into a suitable, closed container for disposal.[6] Avoid generating dust. For larger spills, it may be necessary to soak up the material with an inert absorbent material (e.g., sand, silica gel).[7]

First Aid Measures

In case of exposure, immediate medical attention is crucial.

- If Inhaled: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[1][2] If the person is not breathing, give artificial respiration. Seek immediate medical attention.
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[1][2] If skin irritation persists, seek medical attention.[2]
- In Case of Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][2] Remove contact lenses if present and easy to do so. Continue rinsing.[1][2] Seek immediate medical attention.[2]
- If Swallowed: Do NOT induce vomiting.[6] Rinse the mouth with water.[2] Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately for treatment advice.[2]

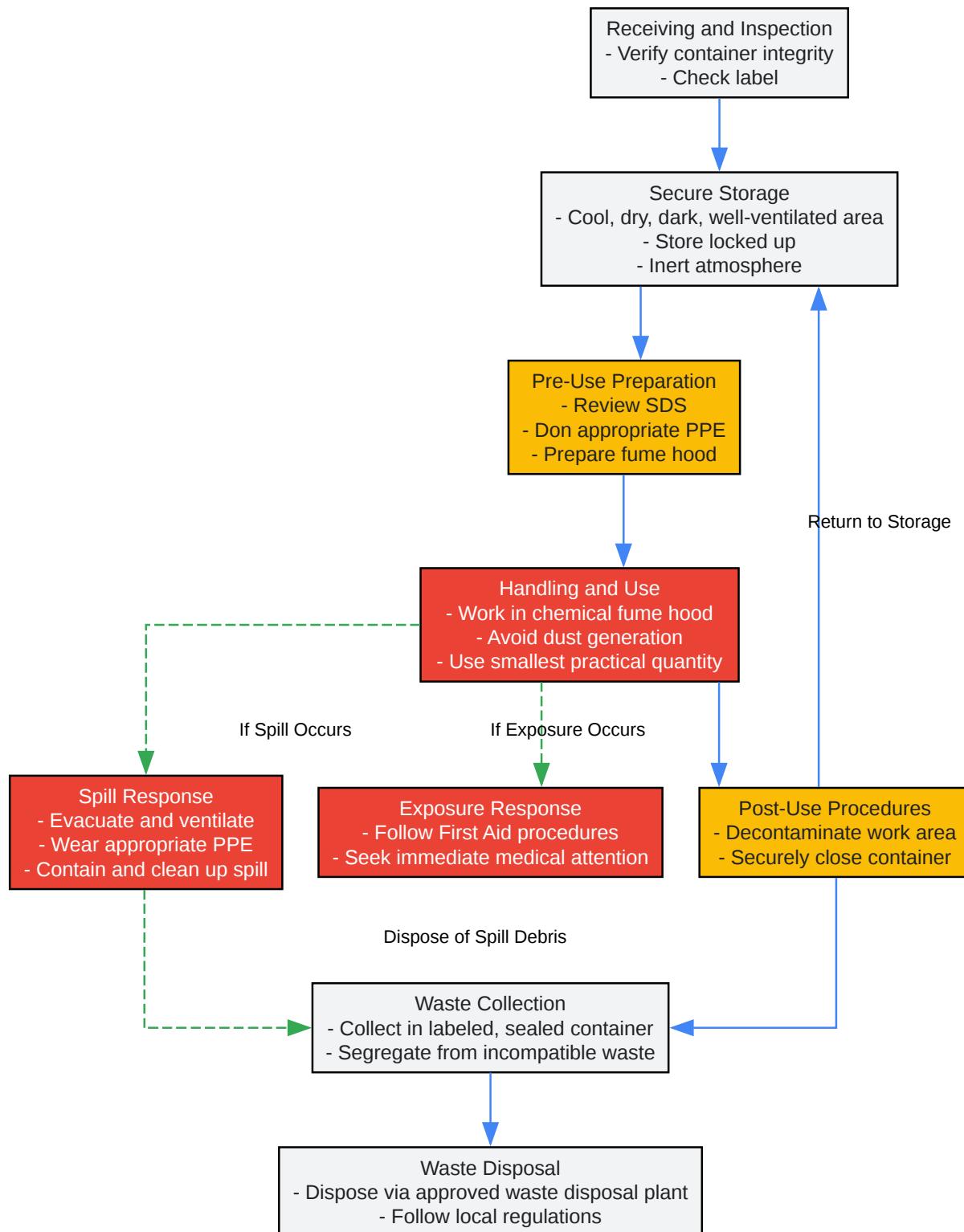
Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide, or alcohol-resistant foam.[1][6]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[6] Possible hazardous combustion products include carbon monoxide, nitrogen oxides, and hydrogen iodide.[1]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[1][6]

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **4-Iodo-2-nitrotoluene** from receipt to disposal.

Safe Handling Workflow for 4-Iodo-2-nitrotoluene



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Iodo-2-nitrotoluene | CAS#:41252-97-5 | Chemsoc [chemsoc.com]
- 2. fishersci.com [fishersci.com]
- 3. chemical-label.com [chemical-label.com]
- 4. 4-Iodo-2-nitrotoluene | C7H6INO2 | CID 170481 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. lookchem.com [lookchem.com]
- 6. leonidchemicals.net [leonidchemicals.net]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [4-Iodo-2-nitrotoluene: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1329957#safety-and-handling-precautions-for-4-iodo-2-nitrotoluene\]](https://www.benchchem.com/product/b1329957#safety-and-handling-precautions-for-4-iodo-2-nitrotoluene)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com